

In-Depth Technical Guide: Hexyl 4-hydroxybenzoate-d4

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Compound of Interest

Compound Name: Hexyl 4-hydroxybenzoate-d4

Cat. No.: B1164434

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Hexyl 4-hydroxybenzoate-d4**, a deuterated analog of the widely used preservative, Hexyl 4-hydroxybenzoate. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug development and related scientific fields.

Core Physical and Chemical Properties

The physical appearance of **Hexyl 4-hydroxybenzoate-d4** is anticipated to be a white to almost white crystalline powder, similar to its non-deuterated counterpart.^{[1][2]} While specific experimental data for the deuterated compound is not extensively available, the properties of the non-deuterated form provide a close approximation.

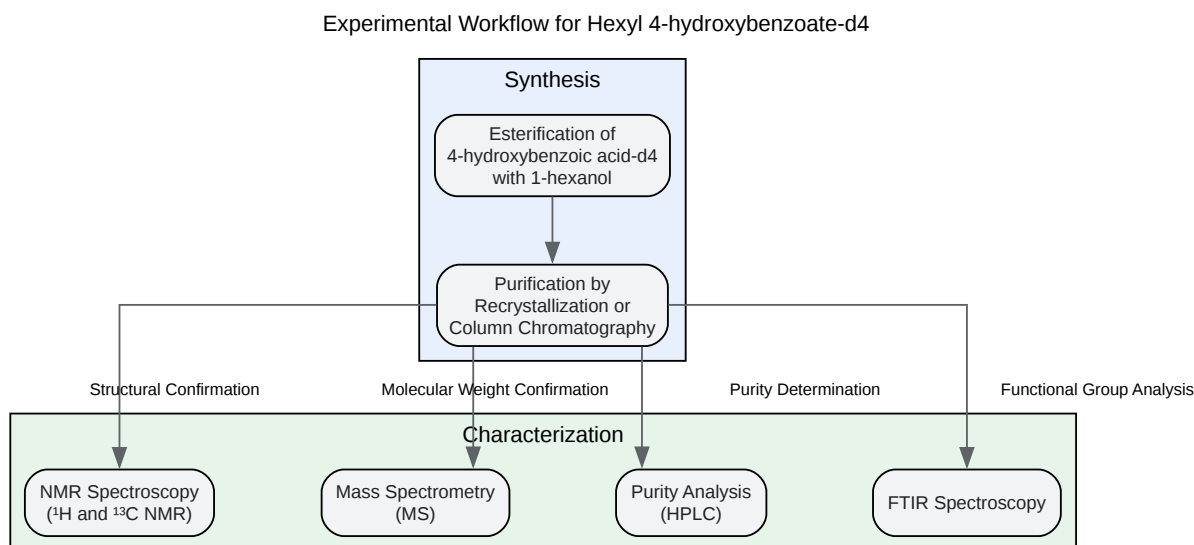
Table 1: Physical and Chemical Properties of Hexyl 4-hydroxybenzoate and its Deuterated Analog

Property	Hexyl 4-hydroxybenzoate	Hexyl 4-hydroxybenzoate-d4	Source(s)
Physical Appearance	White to almost white powder to crystal	Not explicitly stated, assumed to be similar to the non-deuterated form	[1][2]
CAS Number	1083-27-8	2241800-08-6	[3][4]
Molecular Formula	C ₁₃ H ₁₈ O ₃	C ₁₃ H ₁₄ D ₄ O ₃	[3][5]
Molecular Weight	222.28 g/mol	226.31 g/mol	[3][5]
Melting Point	53 °C	Not available	[1][4]
Boiling Point	171 °C at 2 mmHg	Not available	[1]
Solubility	Soluble in Methanol	Not available	[1][2]

Synthesis and Characterization

The synthesis of **Hexyl 4-hydroxybenzoate-d4** can be approached through the esterification of 4-hydroxybenzoic acid-d4 with hexanol. The deuterated 4-hydroxybenzoic acid can be prepared using various deuteration techniques.

A general experimental workflow for the synthesis and characterization of **Hexyl 4-hydroxybenzoate-d4** is outlined below. This workflow ensures the correct chemical structure and purity of the final compound.



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A general experimental workflow diagram.

Spectroscopic Data

While a dedicated spectrum for **Hexyl 4-hydroxybenzoate-d₄** is not publicly available, the data for the non-deuterated compound serves as a useful reference. The primary difference in the ¹H NMR spectrum would be the absence of signals corresponding to the deuterated positions on the benzene ring. The mass spectrum will show a molecular ion peak corresponding to the increased mass due to the deuterium atoms.

Table 2: Spectroscopic Data for Hexyl 4-hydroxybenzoate

Technique	Data Summary	Source(s)
¹ H NMR	Spectral data available in online databases.	[4]
LC-MS	Fragmentation data available.	[3]

This technical guide provides a foundational understanding of **Hexyl 4-hydroxybenzoate-d4**. For specific applications, it is recommended to obtain a certificate of analysis from the supplier, which will contain lot-specific data on purity and physical properties.

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References

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